

p-Phenetidine-d5 Hydrochloride physical properties

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Compound of Interest

Compound Name: *p*-Phenetidine-d5 Hydrochloride

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Title: Comprehensive Technical Guide on **p-Phenetidine-d5 Hydrochloride**: Physical Properties, Mechanistic Toxicology, and Analytical Applications

Executive Summary

p-Phenetidine-d5 Hydrochloride is a highly specific, stable isotope-labeled internal standard essential for the precise quantification of p-phenetidine—a highly toxic, pharmacologically active metabolite of the legacy analgesic phenacetin. This whitepaper provides researchers and drug development professionals with an authoritative synthesis of its physical properties, the mechanistic pathways driving its renal toxicity, and a rigorously validated, self-correcting LC-MS/MS analytical workflow for its quantification in biological matrices.

Chemical Identity and Physical Properties

To utilize **p-Phenetidine-d5 Hydrochloride** effectively in quantitative assays, analysts must understand its physicochemical baseline. The hydrochloride salt form is specifically engineered to enhance aqueous solubility and chemical stability compared to its free-base counterpart. The incorporation of five deuterium atoms on the ethoxy group introduces a +5 Da mass shift, which is optimal for eliminating isotopic cross-talk during mass spectrometric detection.

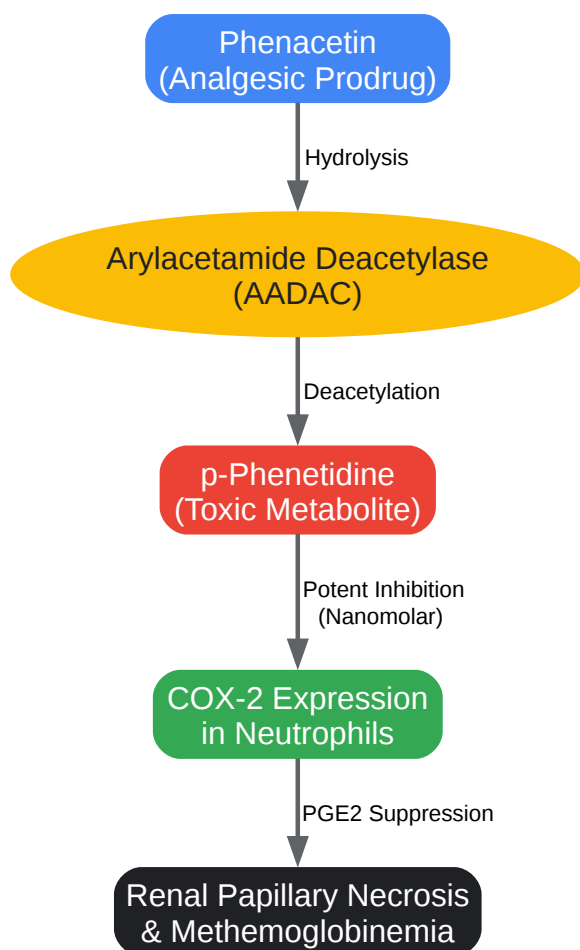
Table 1: Physical and Chemical Properties of **p-Phenetidine-d5 Hydrochloride**

Property	Specification / Value
Chemical Name	p-Phenetidine-d5 Hydrochloride
Synonyms	4-(Ethoxy-d5)benzenamine Hydrochloride; Labelled p-Phenetidine[1]
CAS Number	1794754-45-2[2]
Molecular Formula	C8H7D5ClNO[2]
Molecular Weight	178.67 g/mol [2]
Melting Point	227-231 °C (Decomposes)[2]
Appearance	Solid (Crystalline powder)
Isotopic Enrichment	≥98% atom D (Typical for analytical standards)

Mechanistic Toxicology: The Role of p-Phenetidine

Phenacetin was historically used as a potent analgesic but was withdrawn from the market due to severe nephrotoxicity, famously known as "phenacetin kidney." The causality of this toxicity is not linked to its primary metabolite (acetaminophen) but rather to a minor, highly reactive secondary pathway.

Phenacetin undergoes hydrolysis mediated by arylacetamide deacetylase (AADAC), a microsomal serine esterase, to form p-phenetidine[3]. Once formed, p-phenetidine acts as a potent inhibitor of cyclooxygenase (COX) enzymes. Research demonstrates that at nanomolar concentrations, p-phenetidine potently inhibits prostaglandin E2 (PGE2) synthesis and significantly reduces COX-2 expression in neutrophils[4]. This localized, severe suppression of PGE2 in the kidneys leads to ischemia and subsequent renal papillary necrosis[4]. Furthermore, subsequent N-hydroxylation of p-phenetidine by CYP1A2 and CYP2E1 generates reactive metabolites that oxidize hemoglobin, leading to methemoglobinemia[5].



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Metabolic activation of phenacetin to p-phenetidine and subsequent COX-2 mediated renal toxicity.

Analytical Workflow: Isotope-Dilution LC-MS/MS

To accurately study the pharmacokinetics of p-phenetidine, absolute quantification in complex biological matrices (e.g., plasma, urine) is required. The following protocol outlines a self-validating isotope-dilution LC-MS/MS workflow. By utilizing **p-Phenetidine-d5 Hydrochloride** as an internal standard (IS), the method inherently corrects for matrix effects, extraction losses, and ionization suppression.

Step-by-Step Methodology & Causality

- Preparation of Working Solutions:

- Action: Dissolve **p-Phenetidine-d5 Hydrochloride** in a 50:50 Methanol/Water mixture to yield a 1 mg/mL stock solution.
- Causality: The hydrochloride salt is highly soluble in aqueous-organic mixtures. This specific solvent ratio ensures complete dissolution while preventing the analyte from adsorbing to the hydrophobic walls of plastic microcentrifuge tubes.
- Sample Spiking:
 - Action: Aliquot 100 μ L of biological plasma and immediately spike with 10 μ L of the d5-IS working solution (100 ng/mL).
 - Causality: Introducing the IS at the very first step is the cornerstone of a self-validating system. Any subsequent volumetric errors, physical losses during extraction, or thermal degradation events will affect the unlabeled analyte and the d5-labeled standard identically, preserving the critical isotopic ratio.
- Protein Precipitation (Extraction):
 - Action: Add 400 μ L of ice-cold acetonitrile containing 0.1% formic acid. Vortex vigorously for 30 seconds, then centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Causality: Acetonitrile acts as a chaotropic agent, stripping the hydration shell from plasma proteins and forcing them to precipitate. The addition of formic acid lowers the pH, ensuring the primary amine of p-phenetidine remains fully protonated. This increases its solubility in the organic supernatant and prevents it from co-precipitating with acidic matrix proteins.
- Chromatographic Separation:
 - Action: Inject 5 μ L of the recovered supernatant onto a C18 UHPLC column using a gradient elution of Water (0.1% FA) and Acetonitrile (0.1% FA).
 - Causality: The hydrophobic C18 stationary phase retains p-phenetidine based on its ethoxy and phenyl moieties. The gradient elution focuses the analyte band and temporally separates it from early-eluting salts and late-eluting phospholipids, which are the primary culprits of ionization suppression in the mass spectrometer source.

- Mass Spectrometry (MRM Detection):
 - Action: Operate the mass spectrometer in Positive Electrospray Ionization (ESI+) mode. Monitor the specific Multiple Reaction Monitoring (MRM) transitions for both the unlabeled analyte and the +5 Da shifted IS.
 - Causality: The +5 Da mass difference (originating from the five deuterium atoms on the ethoxy group) is mathematically sufficient to prevent isotopic cross-talk—meaning the natural heavy isotopes of the unlabeled analyte will not overlap with the IS signal. This guarantees absolute analytical specificity.



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Isotope-dilution LC-MS/MS analytical workflow utilizing **p-Phenetidine-d5 Hydrochloride** as an IS.

References

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